

ENMD-2076 Tartrate degradation pathways and storage conditions

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Compound of Interest

Compound Name: ENMD-2076 Tartrate

Cat. No.: B1671335

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ENMD-2076 Tartrate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **ENMD-2076 Tartrate**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **ENMD-2076 Tartrate** powder?

A1: **ENMD-2076 Tartrate** in its solid (lyophilized) form should be stored at -20°C and kept desiccated.^{[1][2]} Under these conditions, the compound is stable for up to 36 months.^[1]

Q2: How should I prepare and store stock solutions of **ENMD-2076 Tartrate**?

A2: Stock solutions are typically prepared in dimethyl sulfoxide (DMSO).^[2] For long-term storage, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.^[2] Store these aliquots at -80°C for up to one year or at -20°C for up to one month.^{[2][3]} It is advisable to use fresh DMSO, as moisture absorption can reduce the solubility of the compound.^[2]

Q3: Is **ENMD-2076 Tartrate** sensitive to light?

A3: While specific photostability studies for **ENMD-2076 Tartrate** are not publicly available, it is a general best practice for all research compounds to be stored in light-protected containers (e.g., amber vials) to minimize the potential for photodegradation.

Q4: What are the known degradation pathways for **ENMD-2076 Tartrate**?

A4: Currently, there is no publicly available information detailing the specific degradation pathways or products of **ENMD-2076 Tartrate**. The molecule contains several functional groups, including vinyl pyrimidine, piperazine, and pyrazole moieties. In general, compounds with piperazine rings can be susceptible to oxidative and thermal degradation. Pyrazole rings can be sensitive to high temperatures and moisture.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Reduced Potency or Inconsistent Results	Improper storage of stock solutions (e.g., repeated freeze-thaw cycles, extended storage at -20°C).	Prepare fresh stock solutions from lyophilized powder. Ensure aliquots are stored at -80°C for long-term use and are used immediately after thawing. Avoid using stock solutions that have been stored at -20°C for more than one month. [2] [3]
Degradation of the compound in the solid form due to improper storage.	Verify that the lyophilized powder has been consistently stored at -20°C in a desiccated environment. [1] [2] If there are doubts about the storage history, it is advisable to use a new batch of the compound.	
Precipitation in Stock Solution	Use of DMSO that has absorbed moisture.	Use fresh, anhydrous grade DMSO for the preparation of stock solutions. [2]
Exceeding the solubility limit.	Ensure the concentration of the stock solution does not exceed the recommended solubility limits.	
Discoloration of the Compound	Potential degradation due to exposure to light or air over extended periods.	Always store the compound in light-protected containers. While specific data is unavailable for ENMD-2076, this is a standard precaution. If discoloration is observed, it is recommended to use a fresh supply.

Storage Conditions Summary

Form	Storage Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	Up to 36 months	Keep desiccated.[1]
Stock Solution in DMSO	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.[2] [3]
Stock Solution in DMSO	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[2] [3]

Experimental Protocols

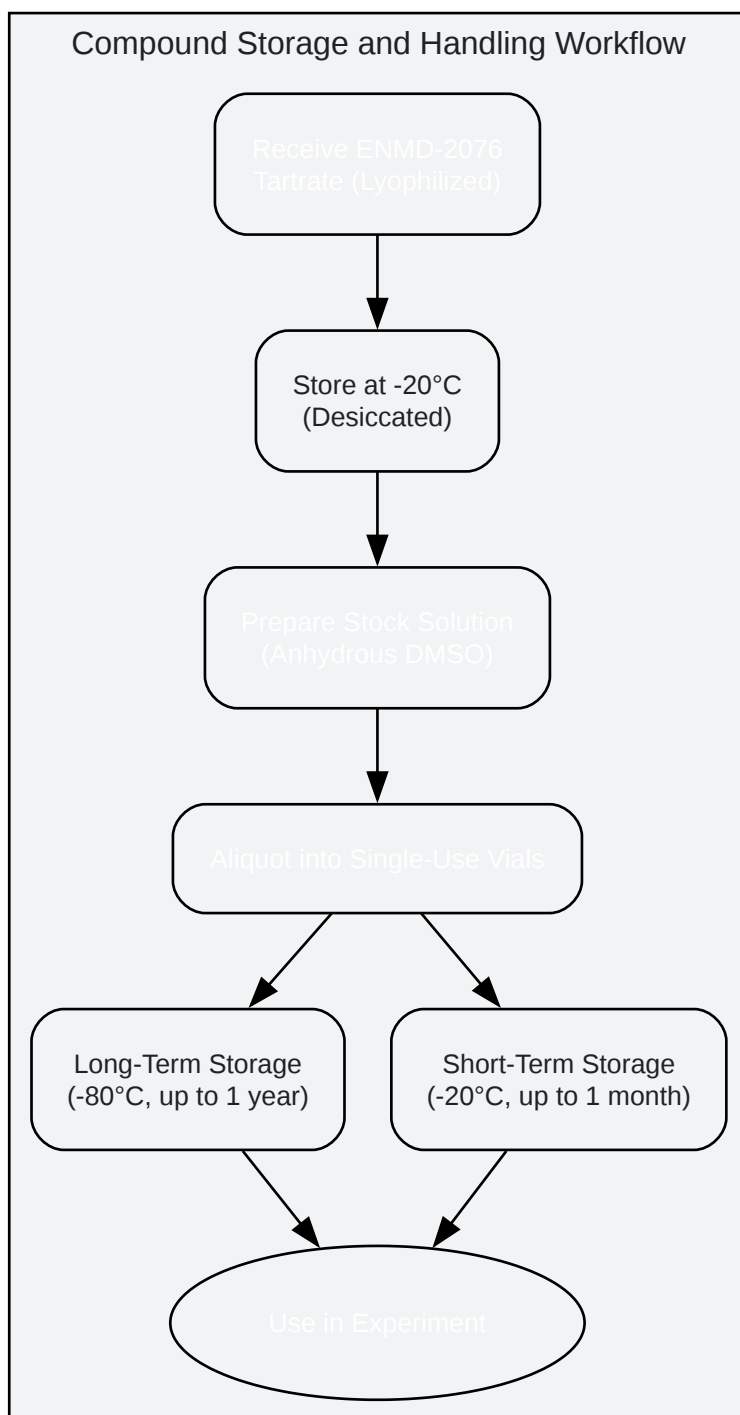
While specific degradation studies for **ENMD-2076 Tartrate** are not available in the public domain, a general protocol for assessing compound stability in solution can be adapted.

Protocol: General Assessment of Stock Solution Stability

- **Preparation:** Prepare a stock solution of **ENMD-2076 Tartrate** in anhydrous DMSO at a known concentration.
- **Initial Analysis (T=0):** Immediately after preparation, analyze the solution using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, to determine the initial purity and concentration. This will serve as the baseline.
- **Storage:** Aliquot the remaining stock solution into multiple vials and store under the desired conditions (e.g., -20°C and -80°C).
- **Time-Point Analysis:** At regular intervals (e.g., 1 week, 1 month, 3 months, etc.), retrieve an aliquot from each storage condition.
- **Sample Analysis:** Allow the aliquot to thaw completely and reach room temperature. Analyze the sample using the same HPLC method as the initial analysis.

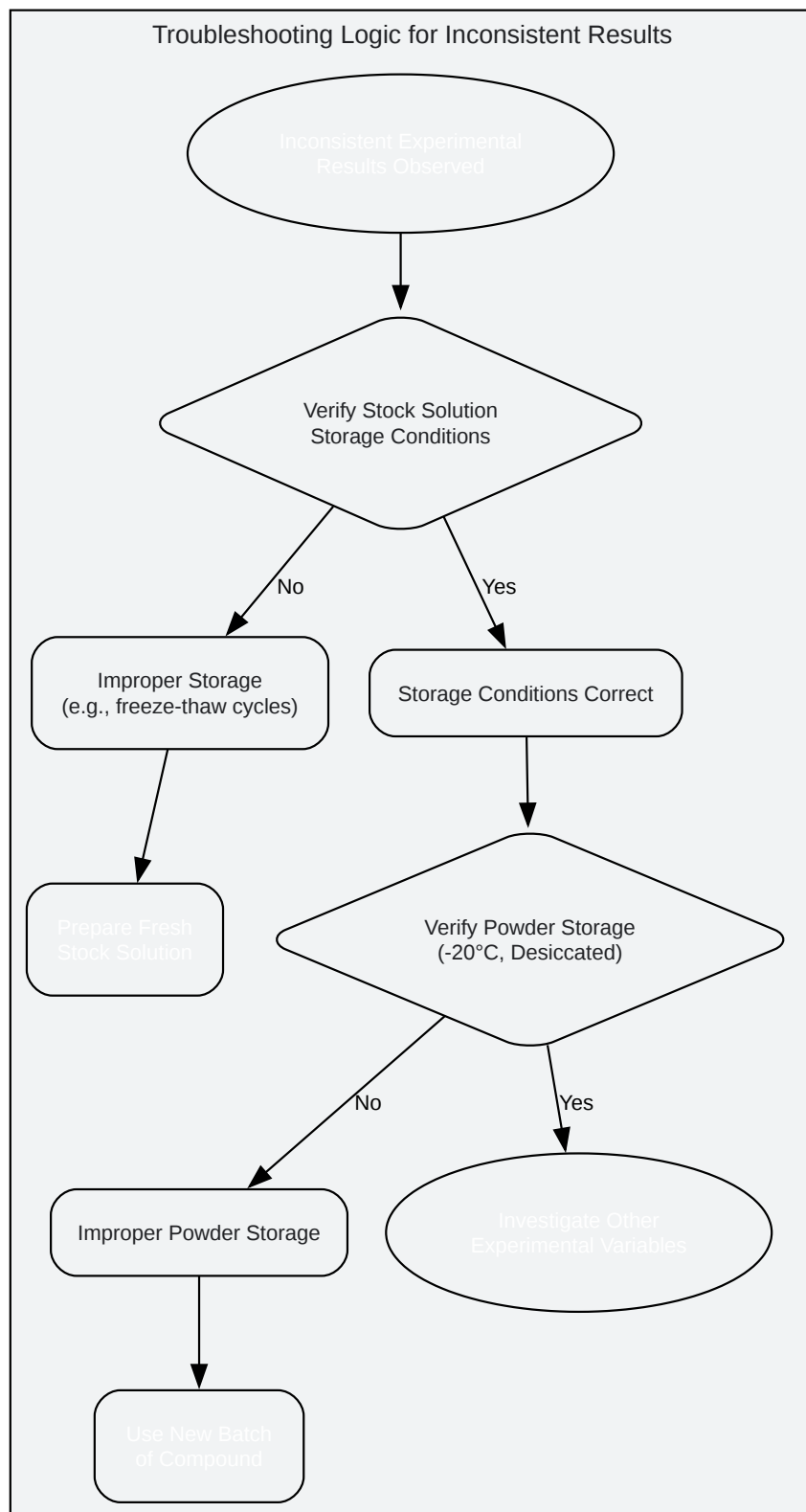
- **Data Comparison:** Compare the purity and concentration of the stored samples to the initial (T=0) data. A significant decrease in the main peak area or the appearance of new peaks would indicate degradation.

Visualized Workflows



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Caption: Recommended workflow for storage and handling of **ENMD-2076 Tartrate**.



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Caption: Decision-making workflow for troubleshooting inconsistent experimental results.

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